

A Technical Guide to Rhodium Triiodide (RhI_3) for Scientific Professionals

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Compound of Interest

Compound Name: Rhodium triiodide

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An Examination of its Core Chemical Properties, Synthesis, and Catalytic Applications

This document provides a detailed overview of **rhodium triiodide** (RhI_3), a compound of significant interest in catalysis and materials science. It is intended for researchers, scientists, and professionals in drug development and related fields. This guide covers the fundamental oxidation state of rhodium within the compound, its physicochemical properties, established synthesis protocols, and its primary applications, with a focus on its role as a potent catalyst.

Core Concept: Oxidation State of Rhodium in Rhodium Triiodide

In **rhodium triiodide** (RhI_3), rhodium exhibits a +3 oxidation state.^[1] This is determined by the electronegativity difference between rhodium and iodine. Iodine, as a halogen, typically assumes an oxidation state of -1 in metal halides. To maintain charge neutrality in the compound, the single rhodium atom must possess a +3 charge to balance the three iodide ions.

While +3 is a common oxidation state for rhodium, the element can exist in a range of oxidation states from -3 to +5, with +1 and +3 being the most prevalent in its organometallic chemistry.^[2] ^[3] The +3 state in RhI_3 positions it as a key precursor for the synthesis of various organometallic rhodium complexes and catalysts.^[3]^[4]

Physicochemical and Structural Properties

Rhodium triiodide is a black, crystalline, hygroscopic solid.[1][5][6] It is generally insoluble in water and most common solvents but can be dissolved in certain coordinating solvents or under reaction conditions that lead to the formation of soluble complexes.[6][7] Structurally, RhI_3 adopts the same crystal motif as aluminum chloride (AlCl_3), featuring a cubic close-packed array of iodide ions with rhodium ions occupying one-third of the octahedral interstices, resulting in a layered structure.[8]

Table 1: Quantitative Data for **Rhodium Triiodide**

Property	Value	References
Chemical Formula	RhI_3	[1][5]
CAS Number	15492-38-3	[1][5]
Molecular Weight	483.62 g/mol	[5][9]
Appearance	Black crystalline powder	[1][5]
Oxidation State of Rh	+3	[1]
Density	6.4 g/cm ³	[1][9]
Elemental Composition	% Rh: 21.28, % I: 78.72	[1]
Crystal Structure	Monoclinic, AlCl_3 type	[6][8]
Decomposition Temp.	Begins to decompose at 675 °C	[6][10]
Solubility	Insoluble in water	[6][7]

Experimental Protocols: Synthesis of Rhodium Triiodide

The synthesis of RhI_3 can be achieved through several methods. Below are detailed protocols for two common approaches.

Method 1: Halide Exchange Reaction

This is a frequently used laboratory-scale synthesis.[4]

- Principle: This method relies on the precipitation of the less soluble **rhodium triiodide** from a solution containing a more soluble rhodium(III) halide and an excess of an iodide salt.
- Reactants:
 - Rhodium(III) bromide (RhBr_3)
 - Potassium iodide (KI), aqueous solution
- Procedure:
 - Prepare an aqueous solution of rhodium(III) bromide.
 - Add an aqueous solution of potassium iodide, typically in a stoichiometric excess, to the RhBr_3 solution.
 - The reaction $\text{RhBr}_3 + 3\text{KI} \rightarrow \text{RhI}_3 + 3\text{KBr}$ proceeds, leading to the formation of a black precipitate of RhI_3 .^[8]
 - The mixture is stirred, typically at a moderately elevated temperature (e.g., 60-100 °C) for 2-6 hours to ensure complete reaction.^[11]
 - The resulting solid is isolated via filtration.
 - The precipitate is washed thoroughly with water to remove the soluble potassium bromide byproduct and any unreacted starting materials.
 - The final product is dried under vacuum to yield pure RhI_3 .

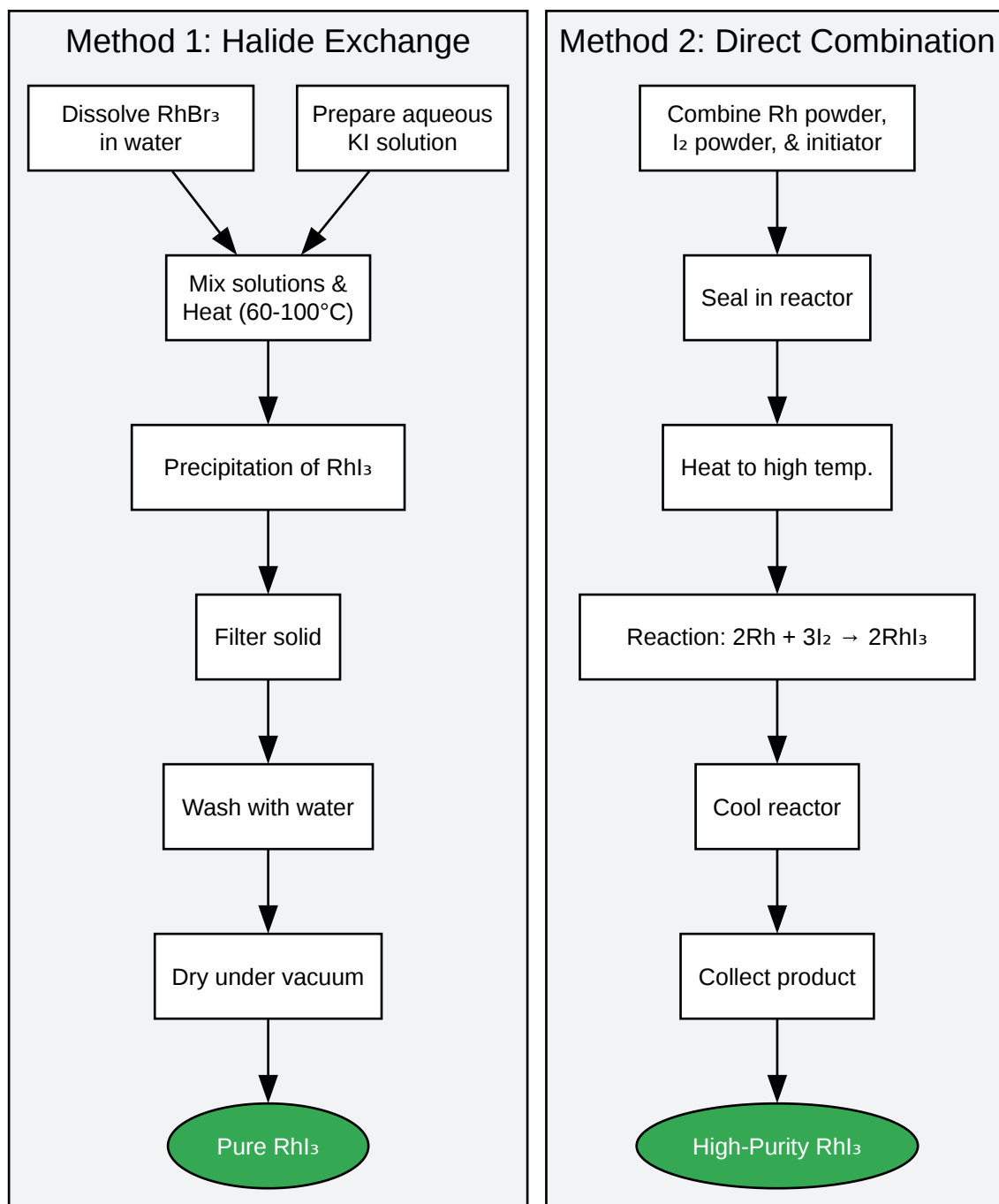
Method 2: Direct Combination of Elements

This approach is suitable for producing high-purity material.^{[4][6]}

- Principle: Metallic rhodium powder is reacted directly with iodine vapor at elevated temperatures.
- Reactants:

- High-purity rhodium powder
- Iodine (I₂) powder
- Initiator (optional, e.g., an organic peroxide)[6]
- Procedure:
 - Rhodium powder and iodine powder are combined in a sealed reactor. The stoichiometry is based on the reaction $2\text{Rh} + 3\text{I}_2 \rightarrow 2\text{RhI}_3$. [6]
 - An initiator may be added to facilitate the formation of iodine radicals.[6]
 - The reactor is sealed and heated to a high temperature, ensuring the iodine is in its vapor phase to react with the rhodium metal. Careful control of temperature and iodine vapor pressure is crucial for the reaction to proceed efficiently.[4]
 - After the reaction period, the vessel is cooled, and the resulting RhI₃ product is collected.

Workflow: Rhodium Triiodide Synthesis



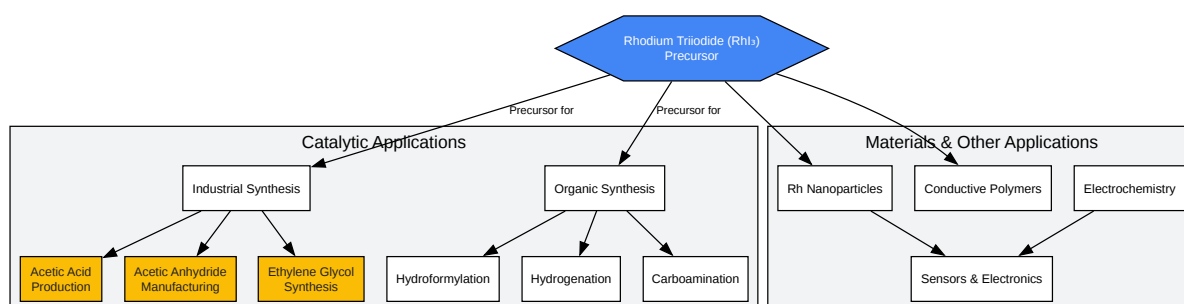
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A flowchart of the two primary synthesis methods for **Rhodium Triiodide**.

Applications in Catalysis and Materials Science

Rhodium triiodide is highly valued not as a direct catalyst in most cases, but as a crucial precursor for generating active catalytic species.[4] Its applications are central to both industrial chemistry and advanced research.

- **Carbonyl Synthesis:** RhI_3 is a leading choice as a catalyst precursor for carbonylation reactions.[7] It is instrumental in the industrial production of acetic acid (Monsanto process and Cativa process) and acetic anhydride, where it forms active rhodium-carbonyl-iodide species in situ.[6][7][10]
- **Organic Synthesis:** It serves as a versatile precursor for a wide range of rhodium-based catalysts used in organic reactions such as hydroformylation, hydrogenation, and carboamination of alkynes.[4][5][12] The iodide ligands are easily substituted, which allows for the facile synthesis of highly reactive catalytic complexes.[4]
- **Materials Science:** Due to its unique electronic properties, RhI_3 is used in the development of advanced materials, including conductive polymers and nanomaterials.[5] It also serves as a precursor for synthesizing rhodium nanoparticles, which have applications in sensors and electronic devices.[5]
- **Analytical and Electrochemistry:** The compound is employed in certain spectroscopic techniques for trace element analysis and plays a role in electrochemical applications like sensors and batteries by enhancing stability and efficiency.[5]



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Key application areas stemming from **Rhodium Triiodide**.

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